

Application Notes and Protocols for Thermal Annealing of ITIC-Th Films

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Compound of Interest

Compound Name: ITIC-Th

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Audience: Researchers, scientists, and professionals in organic electronics and materials science.

Objective: To provide a comprehensive guide on the thermal annealing process for **ITIC-Th** films, including detailed experimental protocols, data presentation on the effects of annealing, and visual workflows to elucidate the process and its impact on film properties and device performance.

Introduction

Thermal annealing is a critical post-deposition treatment for **ITIC-Th** and other non-fullerene acceptor (NFA) films used in organic solar cells (OSCs). This process involves heating the film to a specific temperature for a defined duration to improve its morphological and structural properties. Proper thermal annealing can lead to enhanced crystallinity, optimized phase separation in bulk heterojunction (BHJ) blends, and consequently, improved device performance and stability.^[1] This document outlines the protocols for thermal annealing of **ITIC-Th** films and summarizes the key effects of this process on the film's characteristics and the performance of corresponding solar cell devices.

Experimental Protocols

General Precautions and Lab Setup

- **Environment:** Thermal annealing should be conducted in a controlled environment, typically an inert atmosphere glovebox (e.g., filled with nitrogen or argon) to prevent degradation of

the organic materials from oxygen and moisture.

- **Substrate Cleaning:** Ensure substrates (e.g., ITO-coated glass) are thoroughly cleaned before film deposition. A typical cleaning procedure involves sequential sonication in a cleaning solution (like Pyroneg), deionized water, acetone, and isopropanol, followed by drying with a stream of nitrogen and UV/ozone treatment.[\[2\]](#)
- **Hotplate:** Use a calibrated hotplate with uniform heat distribution. An aluminum block placed on the hotplate can help ensure temperature uniformity across the substrate.[\[3\]](#)

Protocol for Thermal Annealing of ITIC-Th Films

This protocol describes the thermal annealing of a spin-coated **ITIC-Th** blend film (e.g., with a polymer donor like PTB7-Th or PM6) for the fabrication of an organic solar cell.

Materials:

- Substrate with spin-coated **ITIC-Th** blend active layer.
- Calibrated hotplate inside an inert atmosphere glovebox.
- Timer.

Procedure:

- **Preparation:** Pre-heat the hotplate inside the glovebox to the desired annealing temperature. Common annealing temperatures for ITIC-based films range from 100 °C to over 200 °C, depending on the specific donor polymer and desired outcome.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Transfer:** Immediately after spin-coating the active layer, transfer the substrate onto the pre-heated hotplate.[\[3\]](#)
- **Annealing:** Leave the substrate on the hotplate for the specified annealing time. Annealing durations can vary from a few minutes to over 15 minutes.[\[8\]](#)[\[9\]](#)
- **Cooling:** After the annealing time has elapsed, carefully remove the substrate from the hotplate and allow it to cool down to room temperature on a cool, flat surface within the glovebox.

- Further Processing: Once cooled, proceed with the deposition of subsequent layers, such as the hole transport layer (e.g., MoO₃) and the metal electrode (e.g., Ag or Al).[\[2\]](#)[\[10\]](#)

Data Presentation

The following tables summarize the quantitative effects of thermal annealing on **ITIC-Th** and similar ITIC-based films and devices as reported in various studies.

Table 1: Effect of Annealing Temperature on Photovoltaic Performance

Acceptor	Donor	Annealing Temperature (°C)	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
ITIC	PTB7-Th	As-cast	-	-	-	-	[2]
ITIC	PTB7-Th	280 (10 min)	-	-	-	-	[2]
ITIC	P3HT	100	-	-	-	-	[6]
ITIC	P3HT	140	-	-	-	Improved	[6]
ITIC-Th	PCE12	100	-	-	-	-	[1]
ITIC-Th	PCE12	150	-	-	-	-	[1]
ITIC-Th	PCE12	200	-	-	-	-	[1]
ITIC-Th	PCE12	240	-	-	-	Improved Stability	[1]
ITIC	PBDB-T	160 (10 min)	Slight drop	Loss	Increase	Stable	[8]

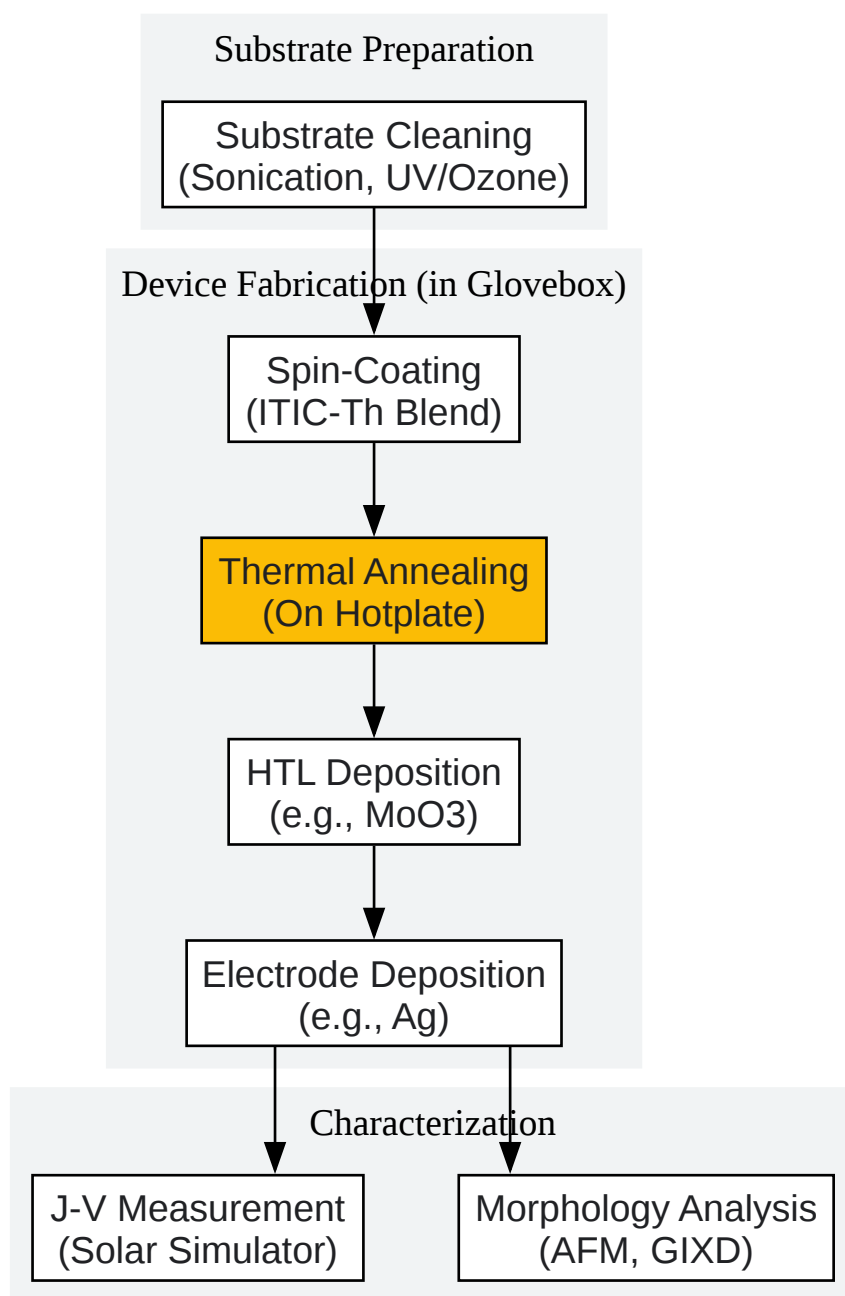
Table 2: Effect of Annealing on Film Properties

Film	Annealing Temperature (°C)	Key Morphological/ Structural Changes	Characterization Technique	Reference
ITIC	190	Generally flat with highly textured domains	AFM	[11]
ITIC	150	Little change in film thickness	Neutron Reflectivity (NR)	[12]
ITIC-4F	200	Larger round aggregates, increased roughness	AFM	[13]
ITIC-Th	200	Improved stability of film structure	FTIR	[4]
ITIC	210-230	Formation of "phase 2" polymorph	-	[7][11]
PM6:Y6	150	Almost no change in topography	AFM	[14]

Visualizations

Experimental Workflow

The following diagram illustrates the typical experimental workflow for fabricating an organic solar cell incorporating a thermally annealed **ITIC-Th** active layer.

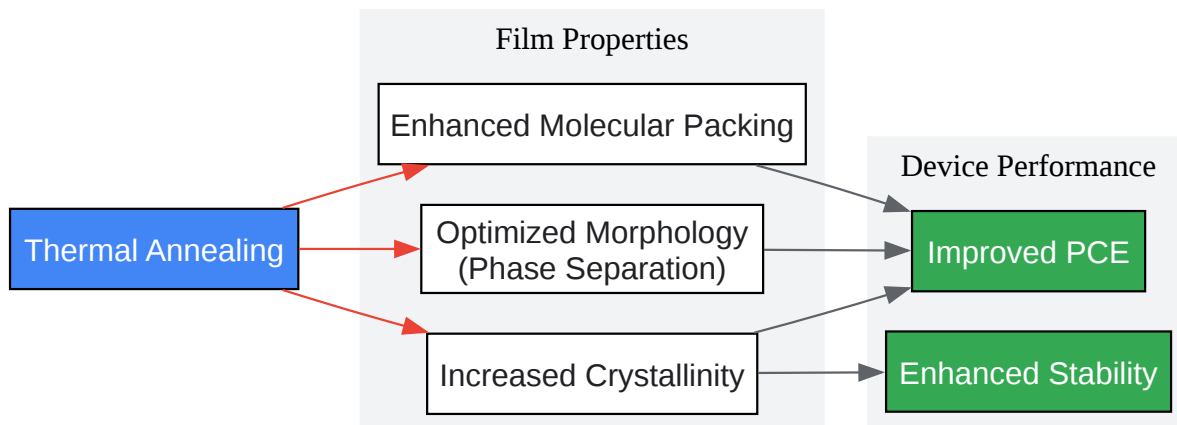


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Caption: Workflow for OSC fabrication with thermal annealing.

Logical Relationship: Effect of Thermal Annealing

This diagram illustrates the cause-and-effect relationship between the thermal annealing process and the resulting film properties and device performance.



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Caption: Impact of annealing on film properties and performance.

Conclusion

Thermal annealing is an indispensable step in optimizing the performance of organic solar cells based on **ITIC-Th** films. The choice of annealing temperature and time is crucial and must be optimized for the specific donor-acceptor system being used. As demonstrated, thermal treatment directly influences the morphology and crystallinity of the active layer, which in turn dictates the charge transport properties and overall power conversion efficiency and stability of the device. The protocols and data provided herein serve as a valuable resource for researchers working to enhance the performance of **ITIC-Th** based organic electronic devices.

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